

Lead Iodate: Chemical Formula, Properties, and Applications

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Compound of Interest

Compound Name: Lead iodate

Cat. No.: B3422459

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This technical guide provides a comprehensive overview of lead(II) iodate, an inorganic compound with significant applications in analytical chemistry. The document details its chemical and physical properties, methods of synthesis, and a protocol for its use in the quantitative analysis of lead.

Chemical and Physical Properties

Lead(II) iodate, with the chemical formula $\text{Pb}(\text{IO}_3)_2$, is a white, heavy crystalline powder.^[1] It is characterized by its low solubility in water and its thermal decomposition at elevated temperatures. The compound exists in at least two crystalline forms: a more common orthorhombic structure and a triclinic modification.^{[1][2][3]}

Data Presentation: Summary of Quantitative Data

Property	Value
Chemical Formula	$\text{Pb}(\text{IO}_3)_2$
Molar Mass	557.01 g/mol [1]
Appearance	White crystalline powder[1]
Density	6.5 g/cm ³ [1][4][5][6][7]
Melting Point	300 °C (572 °F; 573 K) with decomposition[1][4][5][6][7][8]
Solubility in Water	3.61×10^{-5} M[1] or 0.00307 g/100 g at 25 °C[4]
Solubility Product (Ksp)	3.69×10^{-13} [1][9]
Crystal Structure	Orthorhombic[1][3] and Triclinic[2]
CAS Number	25659-31-8[1][4]

Experimental Protocols

This protocol describes the synthesis of lead(II) iodate by the reaction of lead(II) nitrate and potassium iodate in an aqueous solution.[1]

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Potassium iodate (KIO_3)
- Deionized water
- Beakers
- Stirring rod
- Burettes
- Buchner funnel and filter paper

- Drying oven

Methodology:

- Prepare a solution of lead(II) nitrate by dissolving a precisely weighed amount in deionized water.
- Prepare a solution of potassium iodate, ensuring the molar ratio of potassium iodate to lead(II) nitrate is 2:1.
- Simultaneously add the two solutions dropwise into a beaker containing a known volume of deionized water at approximately 60 °C, while continuously stirring.^[1]
- A white precipitate of lead(II) iodate will form immediately.
- Continue stirring for a period to ensure complete reaction.
- Allow the precipitate to settle, then decant the supernatant.
- Wash the precipitate with deionized water multiple times to remove any unreacted ions.
- Collect the lead(II) iodate precipitate by vacuum filtration using a Buchner funnel.
- Dry the collected solid in an oven at a temperature below its decomposition point (e.g., 80-100 °C) until a constant weight is achieved.

This protocol outlines the use of lead(II) iodate for the quantitative analysis of lead in an ore sample.^[1]

Materials:

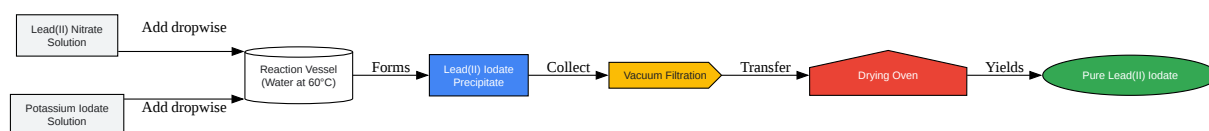
- Ore sample containing lead
- Nitric acid (HNO₃)
- Sulfuric acid (H₂SO₄)
- Potassium iodate (KIO₃)

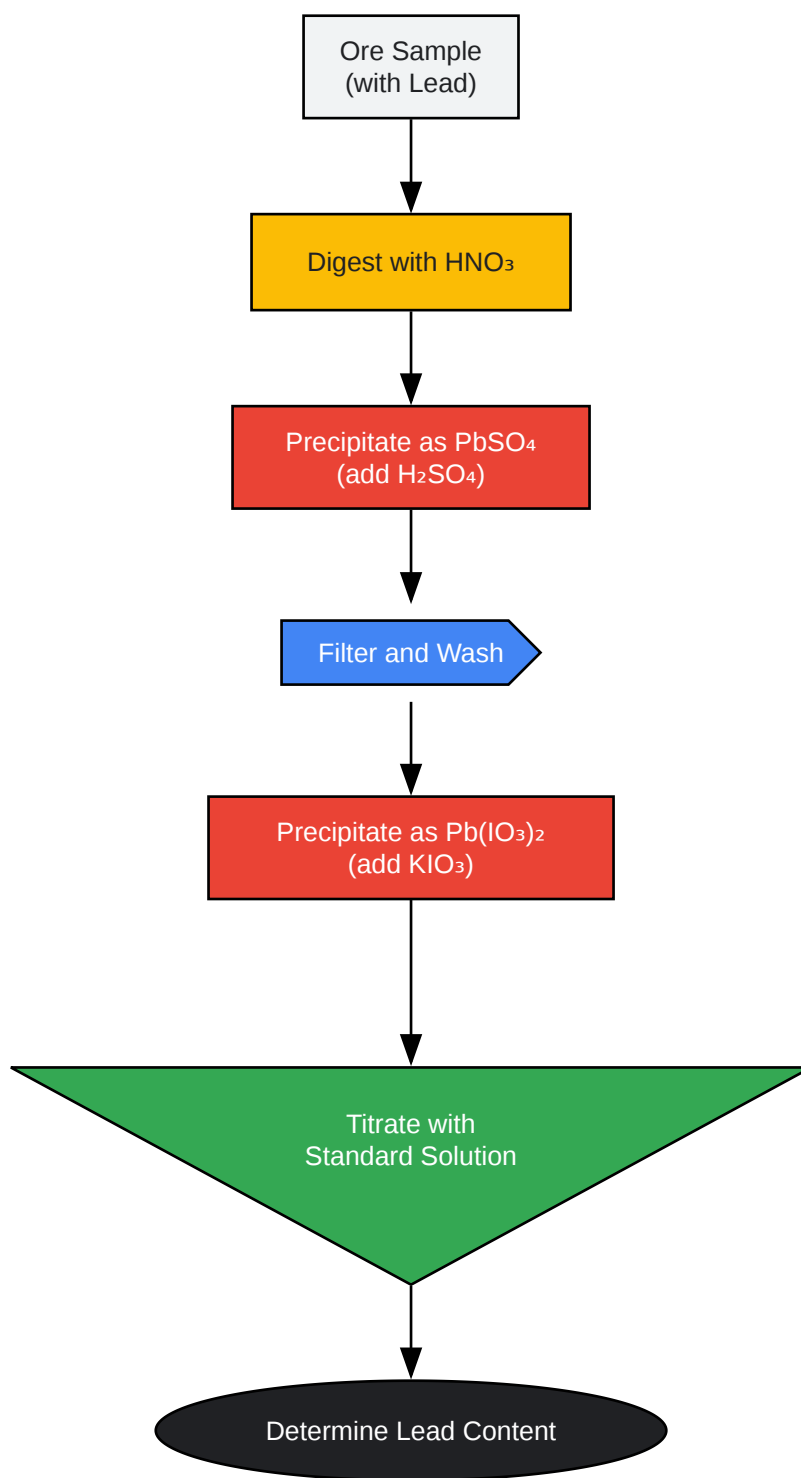
- Hydrochloric acid (HCl)
- Chloroform (CHCl₃)
- Standardized titrant (e.g., sodium thiosulfate)
- Starch indicator
- Filtration apparatus
- Titration equipment

Methodology:

- **Sample Digestion:** Digest a known weight of the ore sample with nitric acid to dissolve the lead content.
- **Precipitation of Lead Sulfate:** Add sulfuric acid to the solution to precipitate the lead as lead(II) sulfate (PbSO₄).
- **Separation:** Separate the lead(II) sulfate precipitate by filtration and wash it to remove impurities.
- **Conversion to **Lead Iodate**:** Dissolve the lead(II) sulfate precipitate in a suitable solvent and then slightly acidify the solution. Add a solution of potassium iodate to precipitate the lead as lead(II) iodate (Pb(IO₃)₂).[\[1\]](#)
- **Titration:** Isolate the lead(II) iodate precipitate and dissolve it in hydrochloric acid. Titrate the liberated iodine with a standardized sodium thiosulfate solution in the presence of chloroform and a starch indicator to determine the amount of lead in the original ore sample.[\[1\]](#)

Mandatory Visualizations





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